

An In-Depth Toxicological and Safety Profile of Pigment Red 146

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Compound of Interest

Compound Name: Pigment Red 146

Cat. No.: B035983

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This technical guide provides a comprehensive overview of the available toxicological and safety data for C.I. **Pigment Red 146** (CAS No. 5280-68-2), a monoazo naphthol AS pigment. The information is compiled to support safety assessments and research applications for this colorant. Due to the limited availability of specific experimental data for **Pigment Red 146**, this guide also incorporates a read-across approach, referencing data from structurally similar naphthol AS pigments to provide a more complete safety profile.

Chemical and Physical Properties

Pigment Red 146 is chemically identified as N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-4-[[2-methoxy-5-[(phenylamino)carbonyl]phenyl]azo]-2-naphthalenecarboxamide. It is a red powder that is insoluble in water.^[1]

Toxicological Data Summary

The available toxicological data for **Pigment Red 146** and structurally related pigments are summarized below.

Table 1: Acute Toxicity

Test	Species	Route	Endpoint	Result	Reference(s)
Acute Oral Toxicity	Rat	Oral	LD50	> 5000 mg/kg bw	[2]
Acute Oral Toxicity	Rat	Oral	LD50	> 10000 mg/kg bw	[1]

Table 2: Irritation and Sensitization

Test	Species	Result	Reference(s)
Skin Irritation	Rabbit	Non-irritant	[2] [3]
Eye Irritation	Rabbit	Non-irritant	[2] [3]
Skin Sensitization	-	No sensitization effect known	[2]

Table 3: Genotoxicity

Test System	Metabolic Activation	Result	Reference(s)
Mutagenicity	-	Data reported, but not specified	[4]
Ames Test (Read-across: Pigment Red 22)	With and without	Positive in S. typhimurium TA98, TA100, TA1537 and E. coli WP2 uvrA	[5]
Chromosome Aberration (Read-across: Pigment Red 22)	With and without	Negative in Chinese hamster ovary cells	[5]

Table 4: Repeated Dose and Reproductive Toxicity (Read-Across)

Test	Species	Duration	NOAEL/LO AEL	Key Findings	Reference(s)
Repeated Dose Oral Toxicity with Reproduction /Development al Screening (OECD 422) on Pigment Red 22	Rat	37 days (males), ~40 days (females)	-	Low toxicity observed.	[5]
28-Day Oral Toxicity (OECD 407) on analogue Naphthol AS pigments	Rat	28 days	NOAEL = 1000 mg/kg bw/day	No adverse effects at the highest dose.	[5]

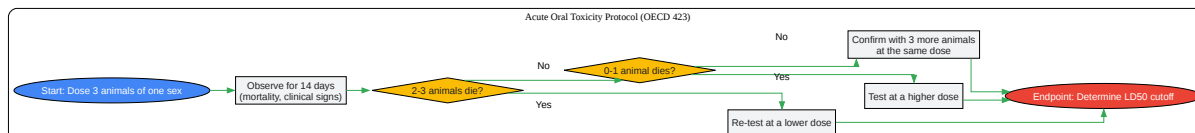
Note on Data Gaps: Specific experimental data for **Pigment Red 146** on chronic toxicity, carcinogenicity, and reproductive toxicity are not readily available in the public domain. The information presented for genotoxicity (in part) and repeated dose/reproductive toxicity is based on a read-across approach from structurally similar Naphthol AS pigments, a method considered justifiable due to their similar bioavailability and toxicological profiles.[5]

Experimental Protocols

While specific experimental reports for **Pigment Red 146** are scarce, the methodologies for key toxicological assessments are standardized through internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Following OECD Guideline 423)

The acute oral toxicity is typically determined using a stepwise procedure with a limited number of animals.

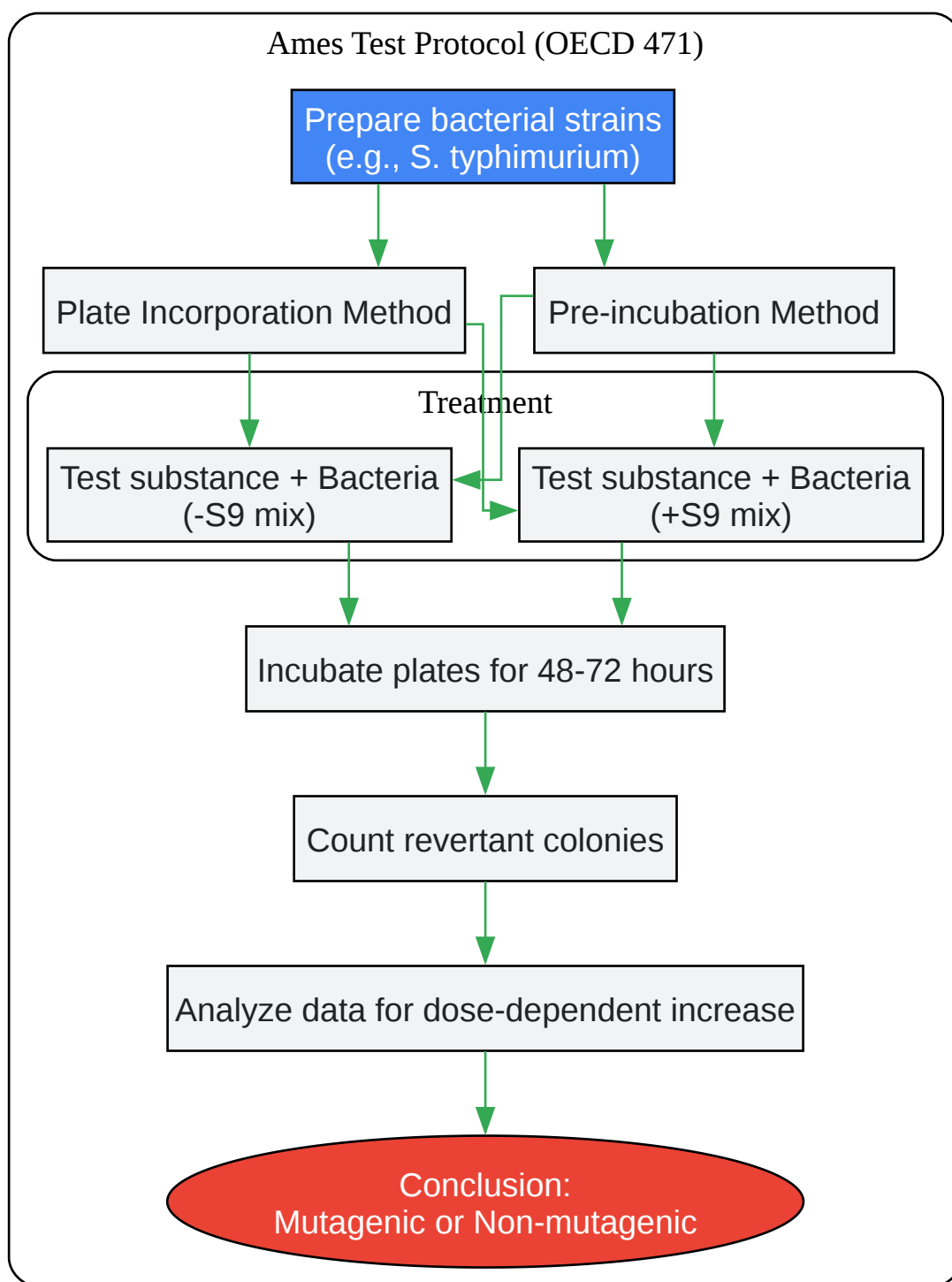


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Caption: Workflow for an acute oral toxicity study following OECD Guideline 423.

Bacterial Reverse Mutation Test (Ames Test) (Following OECD Guideline 471)

This assay evaluates the potential of a substance to induce gene mutations in bacteria.

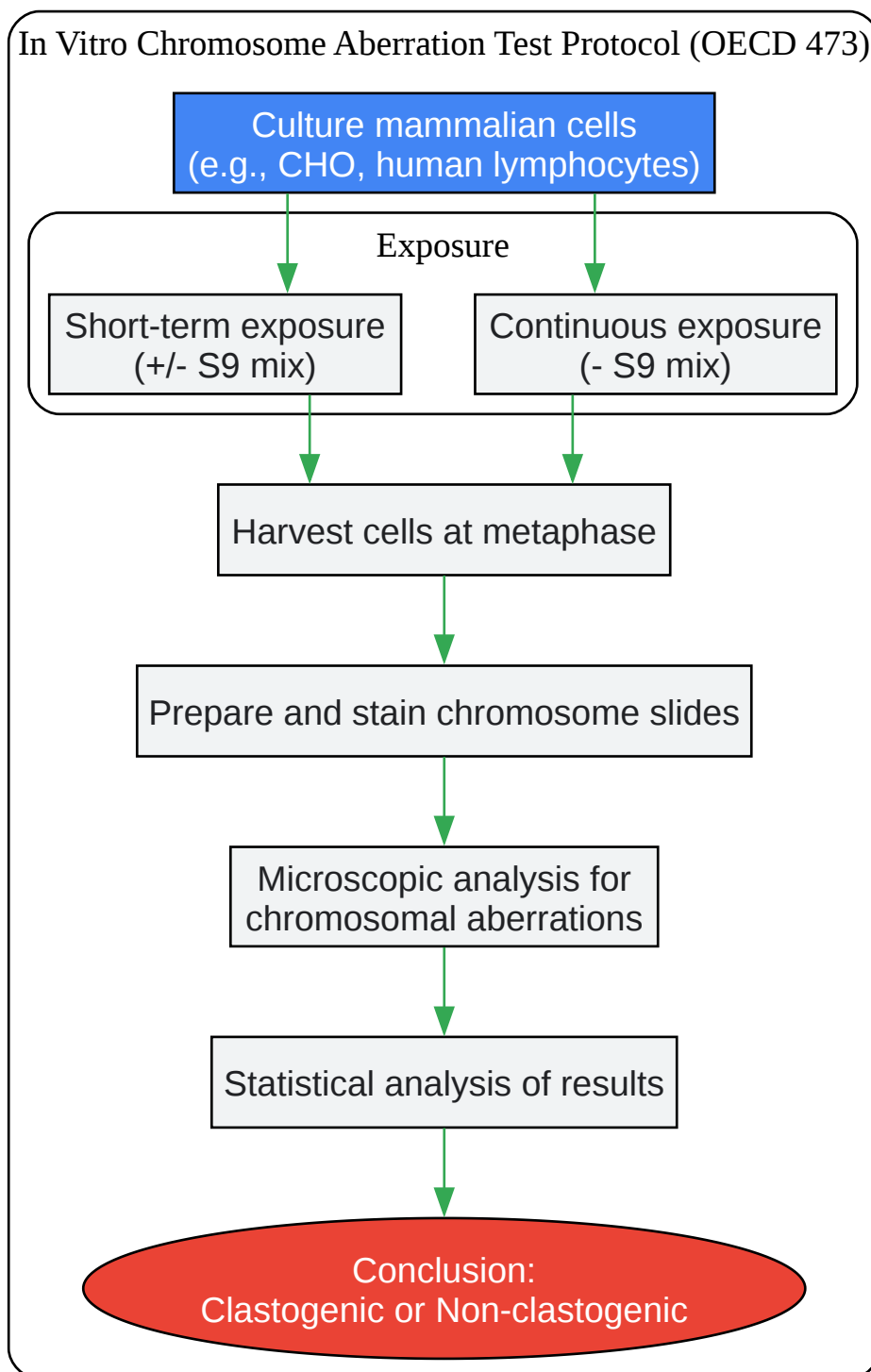


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Caption: General workflow for the Bacterial Reverse Mutation (Ames) Test.

In Vitro Chromosome Aberration Test (Following OECD Guideline 473)

This test identifies substances that cause structural damage to chromosomes in cultured mammalian cells.



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